

Asticolorin A: A Technical Overview of Spectroscopic Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Asticolorin A

Cat. No.: B15589931

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Asticolorin A is a mycotoxin produced by the fungus *Aspergillus multicolor*.^[1] First described in 1984, its structure was elucidated through a combination of X-ray crystallography and spectroscopic methods.^[1] This technical guide provides a summary of the available spectroscopic data for **Asticolorin A**, focusing on mass spectrometry and nuclear magnetic resonance (NMR). Due to the limited public availability of the full experimental data from the original publication, this guide presents the reported findings and outlines general experimental protocols relevant to the analysis of such natural products.

Spectroscopic Data

Mass Spectrometry

The initial characterization of **Asticolorin A** utilized field desorption mass spectrometry to determine its molecular weight.^[1]

Parameter	Value	Source
Molecular Formula	C ₃₃ H ₃₀ O ₇	^[1]
Molecular Ion (m/z)	538	^[1]
Ionization Method	Field Desorption	^[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

The detailed ^1H and ^{13}C NMR spectroscopic data for **Asticolorin A**, including chemical shifts (δ), coupling constants (J), and signal multiplicities, were instrumental in confirming its structure.^[1] However, the specific spectral data points from the primary literature are not readily available in public databases.

Experimental Protocols

While the precise experimental parameters for the acquisition of **Asticolorin A** spectroscopic data are not fully detailed in accessible literature, the following represents standard methodologies for the analysis of novel mycotoxins.

Sample Preparation and Isolation

Mycotoxins like **Asticolorin A** are typically isolated from fungal cultures grown on a suitable medium. The general workflow for isolation and preparation for spectroscopic analysis is as follows:

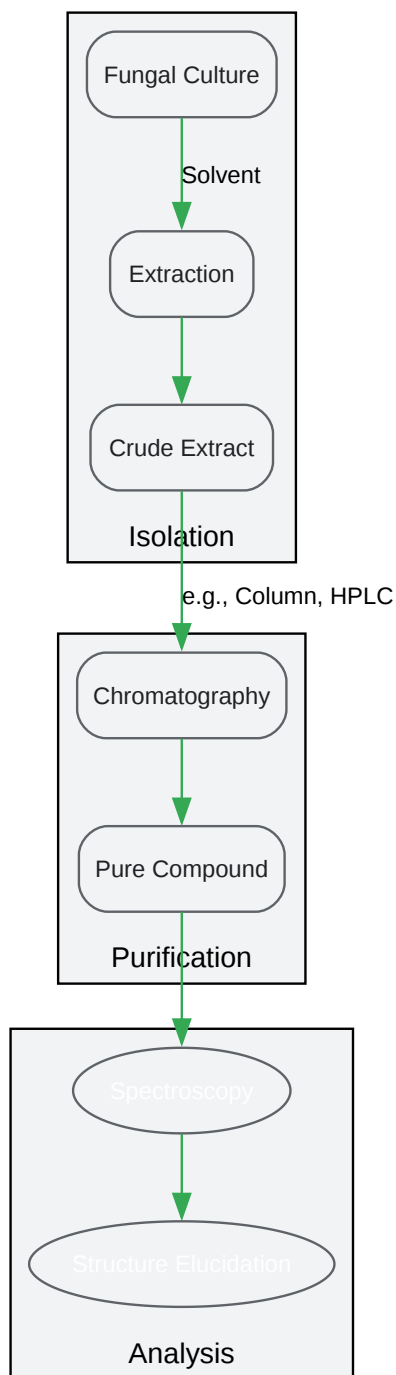


Figure 1: General Workflow for Mycotoxin Isolation and Analysis

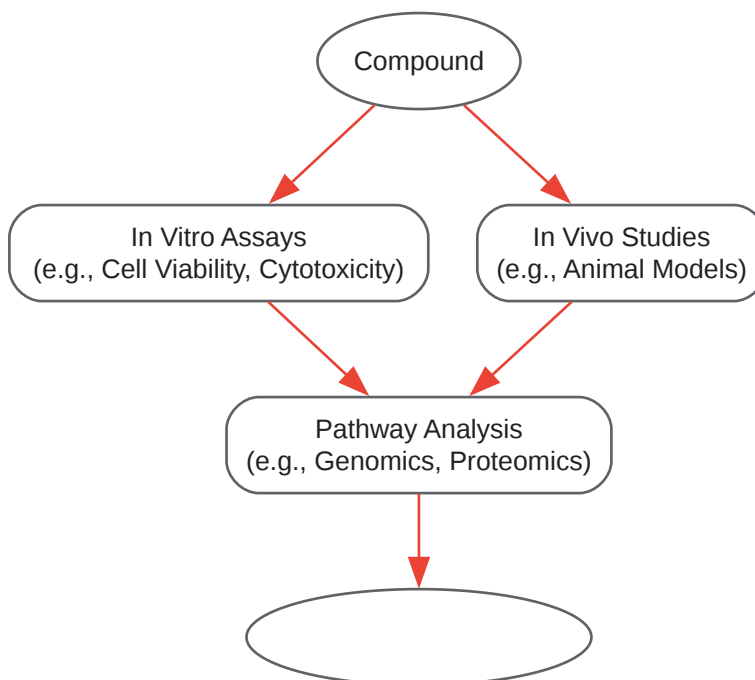


Figure 2: Workflow for Mycotoxin Toxicity Pathway Analysis

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Asticolorin A: A Technical Overview of Spectroscopic Data]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15589931#asticolorin-a-spectroscopic-data-nmr-mass-spectrometry\]](https://www.benchchem.com/product/b15589931#asticolorin-a-spectroscopic-data-nmr-mass-spectrometry)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com